

F1063-0967 stability in different solvents and media

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Compound of Interest

Compound Name: F1063-0967

Cat. No.: B1671844

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Technical Support Center: F1063-0967

This technical support center provides essential information regarding the stability of **F1063-0967** in various solvents and media. The following troubleshooting guides and frequently asked questions (FAQs) are designed to assist researchers, scientists, and drug development professionals in their experimental endeavors.

F1063-0967 Product Information

Identifier	Value
IUPAC Name	(Z)-2-Hydroxy-4-{6-[5-(4-methyl-benzylidene)-4-oxo-2-thioxo-thiazolidin-3-yl]-hexanoylamino}-benzoic acid
CAS Number	613225-56-2
Molecular Formula	C ₂₄ H ₂₄ N ₂ O ₅ S ₂
Molecular Weight	484.59 g/mol

Stability and Storage

Solid-State Stability

Limited long-term stability data for solid **F1063-0967** is available from suppliers. It is crucial to consult the certificate of analysis provided with your specific lot for the most accurate

information.

Storage Condition	Shelf Life	Source
-20°C	≥ 4 years	Cayman Chemical[1]
-20°C (lyophilized, desiccated)	36 months	AdooQ Bioscience[2]
2-8°C	Stable under recommended conditions	ChemScene

Solution Stability

There is no publicly available, peer-reviewed data on the long-term stability of **F1063-0967** in various solvents and aqueous media. It is highly recommended that researchers perform their own stability assessments for their specific experimental conditions. Supplier recommendations for short-term storage of stock solutions are available.

Solvent	Concentration	Storage Condition	Recommended Duration	Source
DMSO	2 mg/mL	-80°C	Up to 2 years	MedchemExpress[3]
DMSO	2 mg/mL	-20°C	Up to 1 year	MedchemExpress[3]
DMSO	93 mg/mL (191.91 mM)	-20°C	Use within 1 month	AdooQ Bioscience[2]
DMF	2 mg/mL	Not specified	Not specified	Cayman Chemical[1]
Ethanol	Slightly soluble	Not specified	Not specified	Cayman Chemical[1]
Water	<1 mg/mL	Not specified	Not specified	AdooQ Bioscience[2]

Note: "Slightly soluble" indicates that the exact concentration is not provided and may be low. The high concentration reported in DMSO by AdooQ Bioscience should be confirmed by the user.

Experimental Protocol: Assessing **F1063-0967** Solution Stability

To ensure the reliability of your experimental results, it is critical to determine the stability of **F1063-0967** in your working solutions. The following is a general protocol that can be adapted to your specific needs.

Objective: To determine the rate of degradation of **F1063-0967** in a specific solvent or medium over time at different storage conditions.

Materials:

- **F1063-0967** solid compound
- High-purity solvent (e.g., DMSO, DMF)
- Aqueous medium of interest (e.g., PBS, cell culture medium)
- Calibrated analytical balance
- Sterile, amber glass vials with Teflon-lined screw caps
- Calibrated pipettes
- Temperature-controlled storage units (e.g., refrigerator, freezer, incubator)
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS)

Methodology:

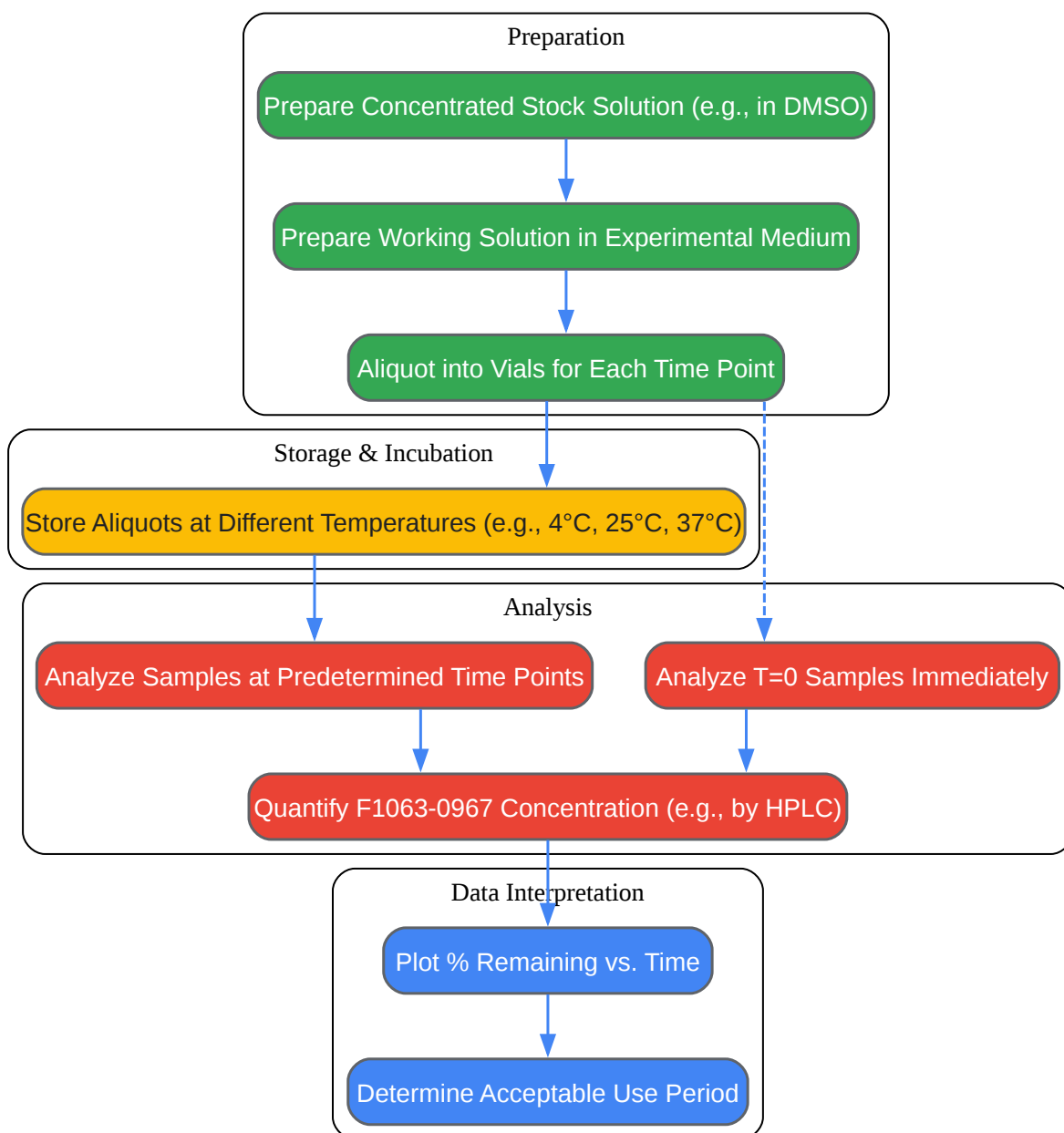
- Stock Solution Preparation:
 - Accurately weigh a sufficient amount of **F1063-0967**.

- Dissolve in the chosen solvent (e.g., DMSO) to prepare a concentrated stock solution (e.g., 10 mM). Ensure complete dissolution.
- Working Solution Preparation:
 - Dilute the stock solution with the aqueous medium of interest to the final working concentration.
 - Prepare a sufficient volume to be aliquoted for all time points and replicates.
- Aliquoting and Storage:
 - Dispense equal volumes of the working solution into the amber glass vials.
 - Prepare at least three replicates for each time point and storage condition.
 - Store the vials at the desired temperatures (e.g., 4°C, 25°C, 37°C).
- Time Points:
 - Analyze one set of replicates immediately after preparation (T=0).
 - Subsequent time points will depend on the expected stability and the duration of your experiments (e.g., 2, 4, 8, 24, 48 hours; 1 week).
- Sample Analysis:
 - At each time point, retrieve the designated vials from storage.
 - Allow the samples to equilibrate to room temperature.
 - Analyze the concentration of **F1063-0967** using a validated, stability-indicating analytical method such as HPLC-UV or LC-MS.^{[4][5][6][7]} This method should be able to separate the parent compound from any potential degradation products.
- Data Analysis:
 - Calculate the percentage of **F1063-0967** remaining at each time point relative to the T=0 measurement.

- Plot the percentage remaining versus time for each storage condition.
- Determine the time at which the concentration of **F1063-0967** falls below an acceptable threshold for your experiments (e.g., 90%).

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for conducting a stability study of **F1063-0967** in solution.



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A general workflow for assessing the stability of **F1063-0967** in solution.

Troubleshooting Guide & FAQs

Q1: I see a precipitate in my stock solution of **F1063-0967** in DMSO after pulling it from the freezer. What should I do?

A1: This can happen if the compound's solubility limit is exceeded at lower temperatures.

- Action: Gently warm the vial to room temperature or in a 37°C water bath and vortex thoroughly to redissolve the compound.
- Prevention: Consider preparing a slightly lower concentration stock solution if precipitation is a recurring issue. Always ensure the compound is fully dissolved before making further dilutions. Avoid repeated freeze-thaw cycles by aliquoting the stock solution into single-use volumes.

Q2: My aqueous working solution of **F1063-0967** in PBS/cell culture medium has become cloudy. What is the cause?

A2: Cloudiness or precipitation in aqueous media can be due to several factors:

- Poor Solubility: **F1063-0967** has low aqueous solubility (<1 mg/mL).^[2] When diluting a DMSO stock into an aqueous buffer, the compound can crash out if the final DMSO concentration is too low to maintain solubility.
- Solution Instability: The compound may be degrading over time, and the degradation products could be insoluble.
- Media Components: Components in the cell culture medium could be interacting with **F1063-0967**, leading to precipitation.

Troubleshooting Steps:

- Increase Final DMSO Concentration: Ensure the final percentage of DMSO in your aqueous solution is sufficient to keep **F1063-0967** dissolved. You may need to run a vehicle control to account for the effects of a higher DMSO concentration on your cells.
- Fresh Preparations: Prepare working solutions fresh from the stock solution immediately before each experiment.

- **Sonication:** Briefly sonicating the solution may help to redissolve small amounts of precipitate.
- **Filtration:** If the precipitate cannot be redissolved, you may consider filtering the solution through a 0.22 μm filter. However, be aware that this may reduce the actual concentration of your compound. It is advisable to measure the concentration post-filtration.

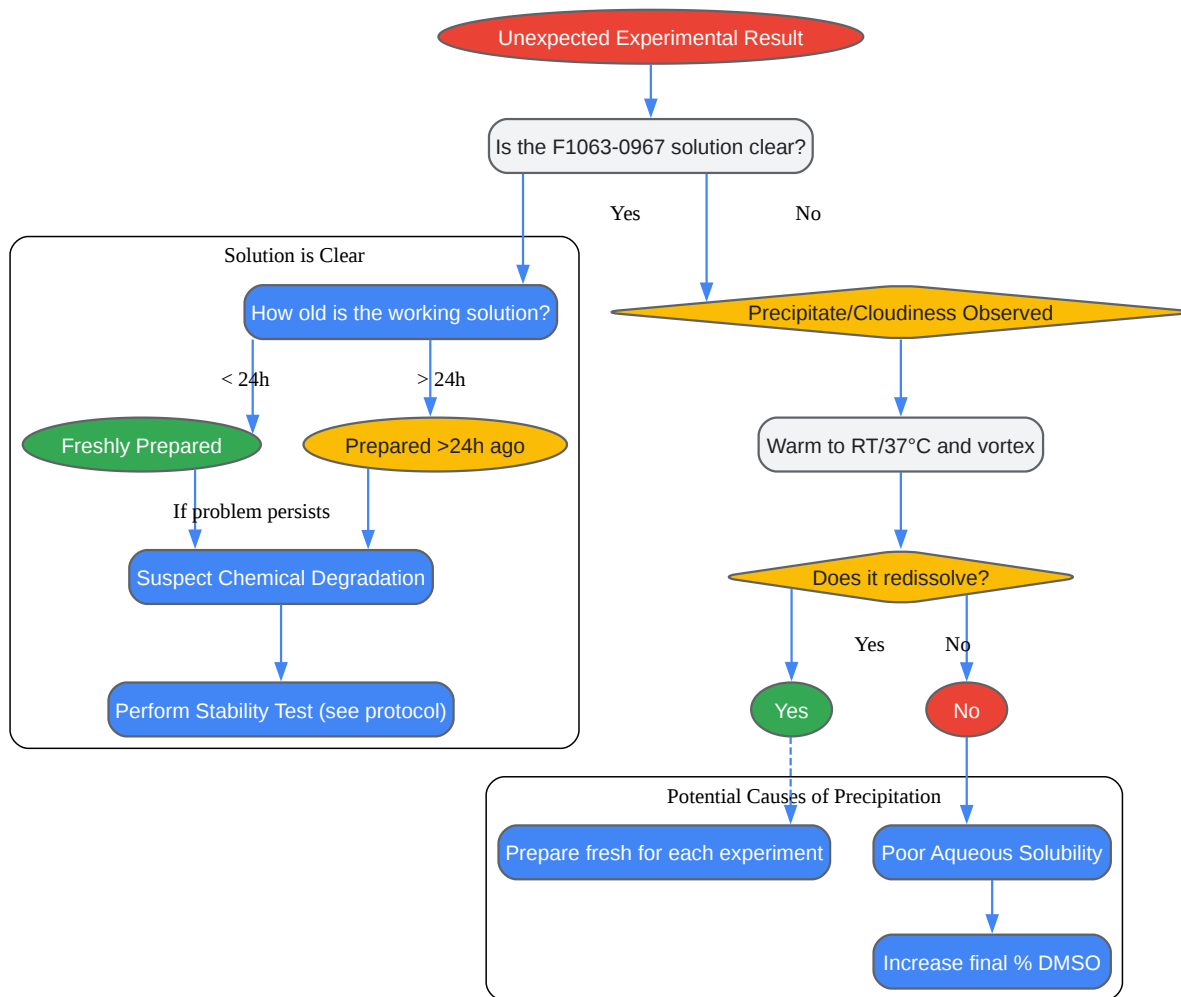
Q3: How can I minimize the degradation of **F1063-0967** in my experiments?

A3:

- **Light Protection:** Store stock and working solutions in amber vials to protect them from light, as some compounds are light-sensitive.
- **Temperature Control:** Store stock solutions at -20°C or -80°C as recommended.^{[2][3]} Prepare working solutions in aqueous media fresh and, if necessary, keep them on ice during the experiment.
- **pH Considerations:** The stability of a compound can be pH-dependent. If you suspect pH-related degradation, you may need to conduct a stability study across a range of pH values relevant to your experiments.
- **Avoid Contaminants:** Use high-purity solvents and sterile media to avoid contamination that could catalyze degradation.

Troubleshooting Logic Diagram

The following diagram provides a logical flow for troubleshooting common issues with **F1063-0967** solutions.



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A troubleshooting decision tree for **F1063-0967** solution issues.

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